

A Comprehensive Technical Guide to 1,3-Dimethyl-6-hydrazinouracil

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Compound of Interest

Compound Name: **1,3-Dimethyl-6-hydrazinouracil**

Cat. No.: **B1329703**

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This technical guide provides an in-depth overview of **1,3-Dimethyl-6-hydrazinouracil**, a heterocyclic compound of interest to researchers and professionals in drug development and medicinal chemistry. The document details its chemical identity, physical properties, experimental protocols for synthesis and analysis, and its role as a precursor to biologically active molecules.

Chemical Identification and Properties

1,3-Dimethyl-6-hydrazinouracil is a derivative of uracil, a pyrimidine base found in nucleic acids. Its chemical structure features methyl groups at positions 1 and 3 of the uracil ring and a hydrazine group at position 6.

Table 1: Chemical Identifiers for **1,3-Dimethyl-6-hydrazinouracil**

Identifier	Value
CAS Number	40012-14-4 [1] [2]
Molecular Formula	C6H10N4O2 [1] [3]
Molecular Weight	170.17 g/mol [1] [2]
IUPAC Name	6-hydrazinyl-1,3-dimethylpyrimidine-2,4(1H,3H)-dione [1]
Synonyms	1,3-dimethyl-6-hydrazino-uracil, 6-Hydrazino-1,3-dimethyluracil, 6-Hydrazino-1,3-dimethylpyrimidine-2,4(1H,3H)-dione [1] [2]

Table 2: Physical and Chemical Properties of **1,3-Dimethyl-6-hydrazinouracil**

Property	Value
Melting Point	212°C [1] [2]
Boiling Point	279°C [1] [2]
Density	1.46 g/cm³ [1] [2]
Flash Point	123°C [1] [2]
Storage Temperature	2-8°C [2]

Experimental Protocols

Synthesis of 1,3-Dimethyl-6-hydrazinouracil Derivatives (Hydrazones)

A common synthetic application of **1,3-Dimethyl-6-hydrazinouracil** is the formation of hydrazones through reaction with aldehydes. These hydrazones are valuable intermediates for synthesizing various heterocyclic compounds.[\[4\]](#)

Objective: To synthesize 6-(2-benzylidenehydrazinyl)-1,3-dimethylpyrimidine-2,4(1H,3H)-dione.

Materials:

- **1,3-Dimethyl-6-hydrzinouracil** (1.0 mmol)
- Benzaldehyde (1.0 mmol)
- Ethanol
- Water
- Reaction flask
- Heating mantle/stirrer
- Filtration apparatus

Procedure:

- In a reaction flask, dissolve 1.0 mmol of **1,3-Dimethyl-6-hydrzinouracil** in a mixture of 3 ml of water and 3 ml of ethanol.[\[4\]](#)
- In a separate container, dissolve 1.0 mmol of the desired aldehyde (e.g., benzaldehyde) in 5 ml of ethanol.[\[4\]](#)
- Add the aldehyde solution to the solution of **1,3-Dimethyl-6-hydrzinouracil**.[\[4\]](#)
- Heat the resulting mixture for 1-2 minutes. A precipitate will form.[\[4\]](#)
- After the reaction is complete, allow the mixture to cool.
- Filter the formed precipitate and wash it with 1 ml of ethanol.[\[4\]](#)
- Dry the precipitate to obtain the corresponding hydrazone derivative.[\[4\]](#)

This general procedure can be adapted for various aldehydes to produce a library of hydrazone derivatives.

Analytical Methods for Identification and Purity Assessment

The purity and identity of **1,3-Dimethyl-6-hydrzinouracil** and its derivatives can be assessed using standard analytical techniques.

Thin-Layer Chromatography (TLC):

- Objective: To monitor reaction progress and assess the purity of the synthesized compounds.[4]
- Stationary Phase: Sorbfil UV-254 plates.[4]
- Mobile Phase: A suitable solvent system, such as a mixture of ethyl acetate and hexane, can be used. The polarity can be adjusted to achieve optimal separation.
- Visualization: The spots can be visualized under UV light (254 nm).

Mass Spectrometry (MS):

- Objective: To confirm the molecular weight of the synthesized compounds.
- Technique: Electron Ionization (EI) at 70 eV is a suitable method.[4] The presence of the parent ion and characteristic M-16 ions (for N-oxides) can confirm the structure.[5]

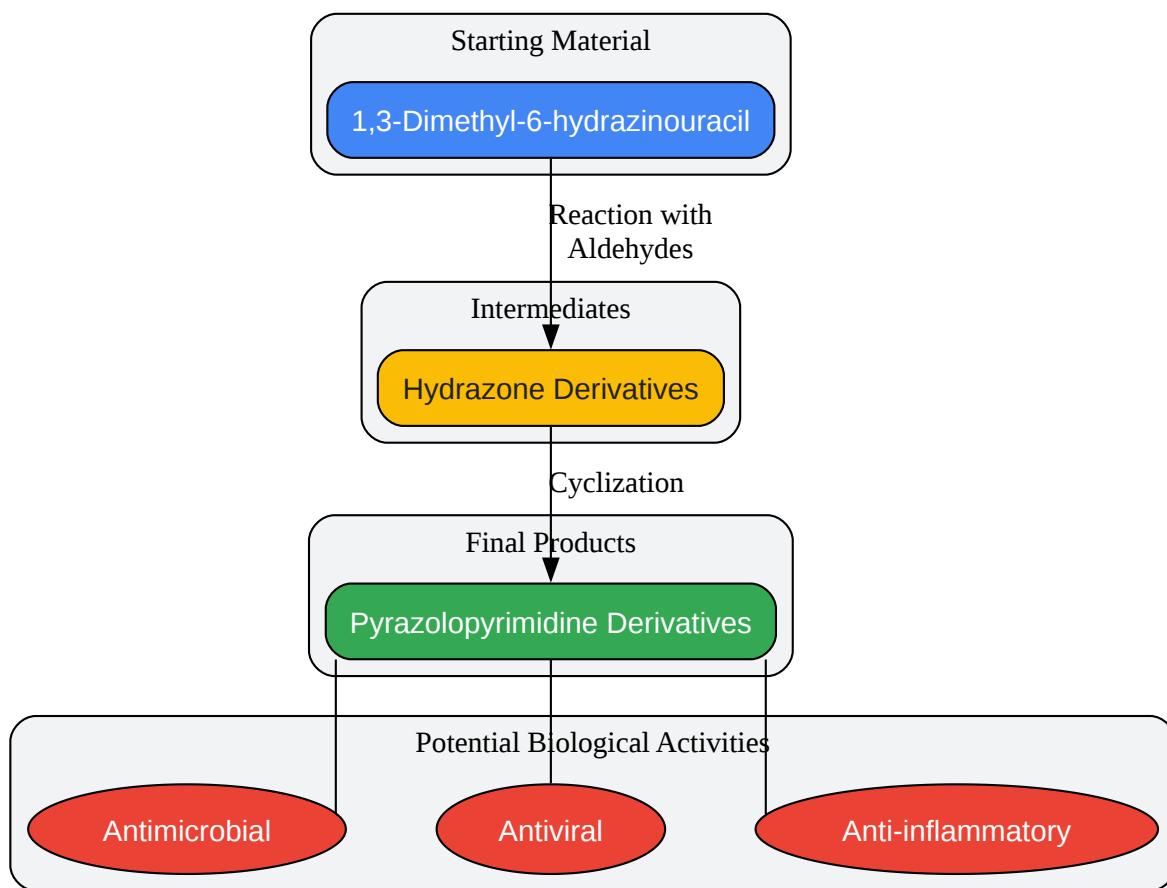
Elemental Analysis:

- Objective: To determine the elemental composition of the synthesized compounds and confirm their empirical formula.
- Instrumentation: A CHNS/O analyzer can be used for this purpose.[4]

Applications in Synthesis of Biologically Active Molecules

1,3-Dimethyl-6-hydrzinouracil is a key starting material for the synthesis of various bicyclic heterocyclic systems, such as pyrazolopyrimidines.[4] These derivatives are known to exhibit a wide range of biological activities.

Derivatives of pyrimidine are fundamental components of nucleic acids and are involved in protein synthesis.[4] The pyrazolopyrimidine core, synthesized from **1,3-Dimethyl-6-hydrizinouracil**, is associated with antimicrobial, antiviral, and anti-inflammatory properties.[4] For instance, heating hydrazones of **1,3-dimethyl-6-hydrizinouracil** in trifluoroacetic acid can yield 3-aryl-5,7-dimethylpyrazolopyrimidine-4,6-diones.[4]

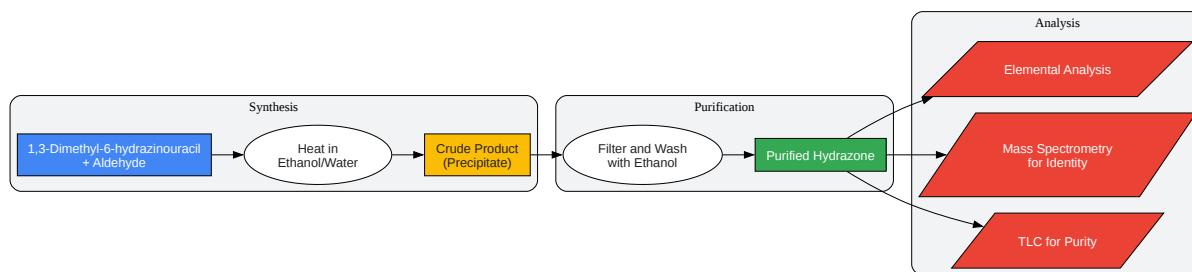


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Caption: Synthetic pathway from **1,3-Dimethyl-6-hydrizinouracil** to bioactive compounds.

Experimental and Synthetic Workflow Visualization

The following diagram illustrates a typical workflow for the synthesis and analysis of a hydrazone derivative of **1,3-Dimethyl-6-hydrizinouracil**.



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Caption: Workflow for synthesis, purification, and analysis of hydrazone derivatives.

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